

Application Notes and Protocols for the Introduction of a Cyanomethyl Group

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Compound of Interest

Compound Name: 3-(Cyanomethyl)picolinonitrile

CAS No.: 5912-34-5

Cat. No.: B1335409

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Disclaimer: While the user requested information specifically on the use of **3-(Cyanomethyl)picolinonitrile**, a thorough review of the provided search results yielded no specific applications or protocols for this particular reagent. The following application notes detail established methods for introducing a cyanomethyl group using alternative and well-documented reagents, primarily acetonitrile, which serves as a common and versatile source for the cyanomethyl moiety.

Introduction

The cyanomethyl group ($-\text{CH}_2\text{CN}$) is a valuable functional group in organic synthesis and medicinal chemistry. Its presence in a molecule can impart unique electronic and steric properties, and it serves as a versatile synthetic handle for further chemical transformations. The nitrile functionality can be readily converted into other important groups such as primary amines, carboxylic acids, amides, and ketones.^{[1][2]} Consequently, the development of efficient methods for the introduction of a cyanomethyl group is of significant interest to researchers in drug discovery and development.^{[1][3][4]}

Application Notes

Overview of Cyanomethylation Methods

The introduction of a cyanomethyl group, or cyanomethylation, can be achieved through various synthetic strategies. A common approach involves the use of acetonitrile (CH_3CN) as the cyanomethyl source.^{[5][6]} This can be accomplished through metal-catalyzed or metal-free radical-mediated reactions.^{[1][7]}

Metal-Catalyzed Cyanomethylation: Transition metals such as copper and iron can catalyze the cyanomethylation of various substrates. For instance, copper-catalyzed reactions have been employed for the cyanomethylation of imines.^[7] Iron catalysts have been utilized for the cyanomethylation of amino-substituted arenes using acetonitrile as the cyanomethyl source and an oxidant.^[7]

Metal-Free Cyanomethylation: Metal-free methods often involve the generation of a cyanomethyl radical from acetonitrile using an oxidant like tert-butyl peroxybenzoate (TBPB) or di-tert-butyl peroxide (DTBP).^{[1][5][7]} This radical can then react with a variety of substrates, including aryl alkynoates and 8-aminoquinoline amides.^{[5][7]}

Key Applications in Synthesis

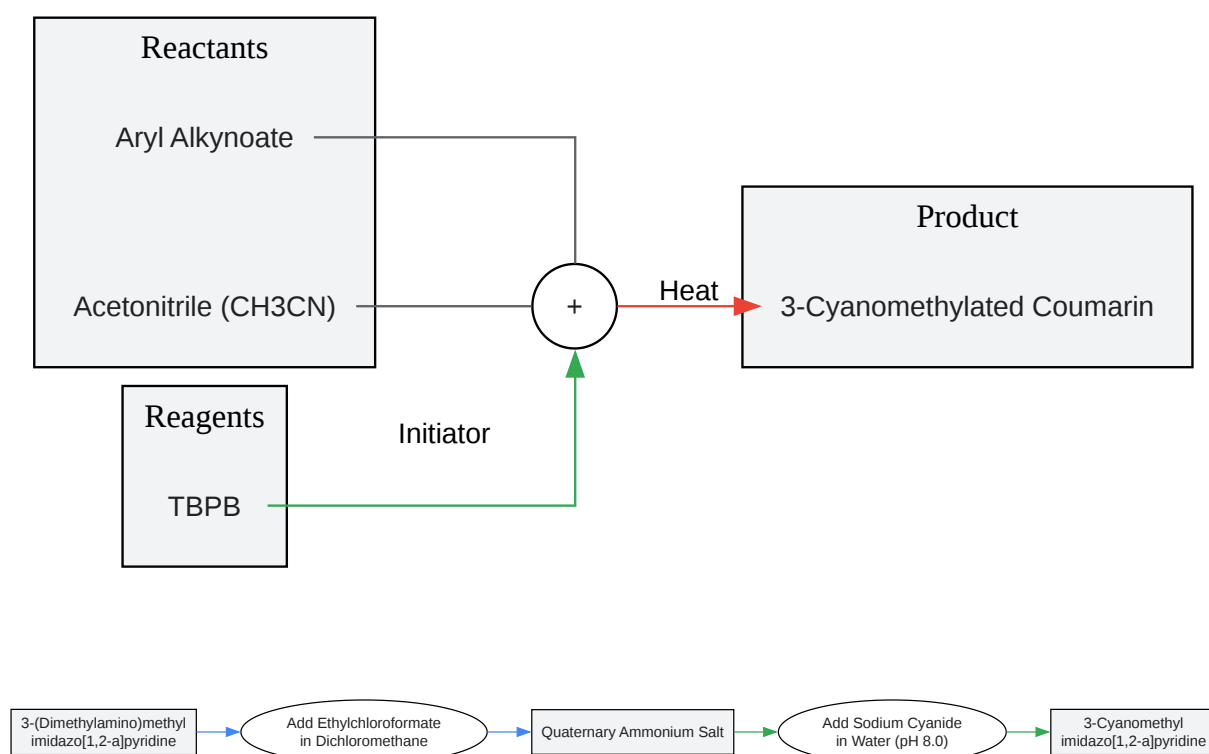
- **Synthesis of β,γ -Unsaturated Nitriles:** Alkenes can undergo 1,2-hydro(cyanomethylation) in the presence of a cyanomethyl radical species to yield β,γ -unsaturated nitriles.^[8]
- **Synthesis of 3-Cyanomethylated Coumarins:** Aryl alkynoates can be converted to 3-cyanomethylated coumarins through a cyanomethylation and cyclization cascade using acetonitrile as the cyanomethyl source under metal-free conditions.^{[5][9]}
- **Synthesis of α -Cyanomethyl- β -dicarbonyls:** A direct cyanomethylation of the α -position of β -dicarbonyl compounds can be achieved using acetonitrile via an iron-catalyzed radical reaction.^[10]
- **Synthesis of 3-Cyanomethyl Imidazo[1,2-a]pyridines:** These compounds, which have significant biological activity, can be synthesized through a multi-step process involving the cyanation of a quaternary ammonium salt intermediate.

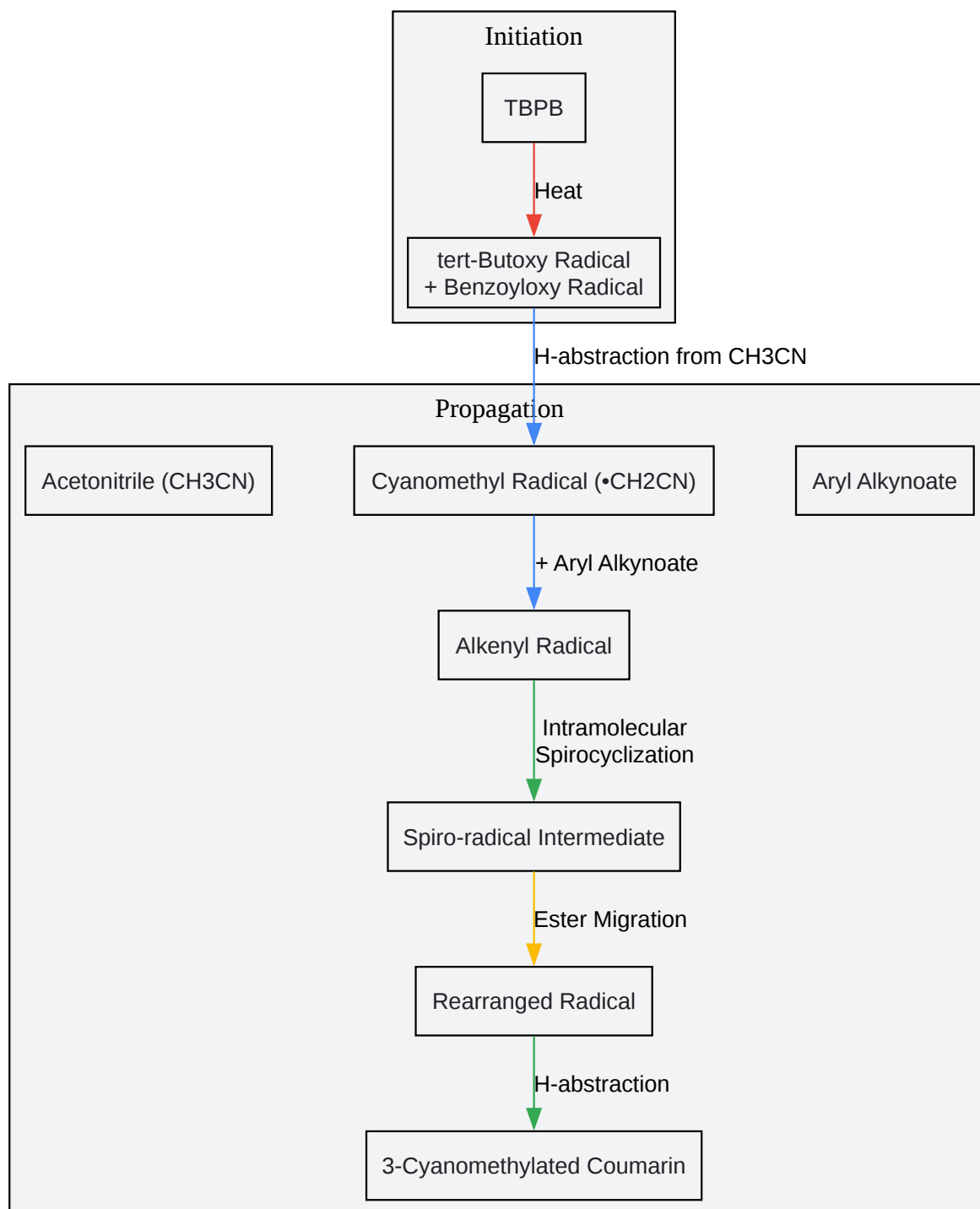
Experimental Protocols

Protocol 1: Metal-Free Cyanomethylation and Cyclization of Aryl Alkynoates with Acetonitrile

This protocol describes the synthesis of 3-cyanomethylated coumarins from aryl alkynoates using acetonitrile as the cyanomethyl source, initiated by tert-butyl peroxybenzoate (TBPB).[1]
[5]

Reaction Scheme:





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References

- 1. A computational study for the reaction mechanism of metal-free cyanomethylation of aryl alkynoates with acetonitrile - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. Nitrile-Containing Pharmaceuticals: Efficacious Roles of the Nitrile Pharmacophore - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Nitrile-containing pharmaceuticals: target, mechanism of action, and their SAR studies - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. Cyanomethylation and Cyclization of Aryl Alkynoates with Acetonitrile under Transition-Metal-Free Conditions: Synthesis of 3-Cyanomethylated Coumarins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Recent advances in C–CN and C–H bond activation of green nitrile (MeCN) for organo-complexation, cyanation and cyanomethylation - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 7. Cyanomethylation Reaction | Encyclopedia MDPI [encyclopedia.pub]
- 8. Nitrile synthesis by C-C coupling (Cyanomethylation) [organic-chemistry.org]
- 9. figshare.com [figshare.com]
- 10. researchgate.net [researchgate.net]
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